

An In-depth Technical Guide to Ethyl 2-ethylcyclopropanecarboxylate: Commercial Availability and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-ethylcyclopropanecarboxylate

Cat. No.: B044356

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-ethylcyclopropanecarboxylate**, a specialized chemical compound with potential applications in pharmaceutical research and development. Due to its specific structure, this compound is not readily available from commercial suppliers and typically requires custom synthesis. This guide outlines the landscape of its availability, potential synthetic routes, and key considerations for procurement.

Commercial Availability

Ethyl 2-ethylcyclopropanecarboxylate is not a stock chemical that can be purchased off-the-shelf. The CAS number sometimes associated with this compound, 39133-31-8, is officially assigned to the pharmaceutical ingredient Trimebutine. While **Ethyl 2-ethylcyclopropanecarboxylate** could theoretically be an intermediate in the synthesis of Trimebutine or other complex molecules, it is not a standard commercial product.

For researchers and drug development professionals requiring this specific molecule, the primary route of acquisition is through custom synthesis. Several chemical manufacturing companies specialize in producing non-standard molecules on a contract basis.

Identifying a suitable partner for custom synthesis is crucial. The following is a list of companies that offer custom chemical synthesis services and may be capable of producing **Ethyl 2-ethylcyclopropanecarboxylate**. It is recommended to contact them directly with the specific chemical structure, desired quantity, and purity requirements to obtain a quote and lead time.

- OTAVACHemicals: A chemical and drug discovery company with over 20 years of experience in custom synthesis for biotech and pharmaceutical applications. They have research facilities in North America and Europe.[\[1\]](#)
- Allessa GmbH: A major European custom and toll manufacturer of fine chemicals with extensive experience in small molecule synthesis.[\[2\]](#)
- TCI Europe N.V.: Offers custom synthesis services leveraging over 70 years of experience in manufacturing organic reagents, with capabilities for multi-step reactions and scale-up.
- Enamine: Provides custom synthesis services with a new facility in Germany, offering expertise in a wide range of organic chemistry methodologies.[\[3\]](#)
- Other Potential Suppliers: A broad range of companies globally offer custom synthesis services. Resources like chem europe.com provide lists of such companies in various regions.[\[4\]](#)

Physicochemical Data of a Related Compound

While specific quantitative data for **Ethyl 2-ethylcyclopropanecarboxylate** is not available due to its non-commercial nature, the properties of the closely related and commercially available compound, Ethyl cyclopropanecarboxylate (CAS: 4606-07-9), can provide some useful context.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₂	[5][6]
Molecular Weight	114.14 g/mol	[5][6]
Appearance	Light yellow liquid	[7]
Boiling Point	129 - 133 °C / 264.2 - 271.4 °F @ 760 mmHg	[7]
Flash Point	18 °C / 64.4 °F	[7]
Density	0.960 g/mL	[7]
Refractive Index	n ₂₀ /D 1.420 (lit.)	
Solubility	Not miscible in water	[6]
Purity (Typical)	>98.0% (GC)	[8]

Experimental Protocols: A Representative Synthetic Approach

As there are no specific published experimental protocols for the synthesis of **Ethyl 2-ethylcyclopropanecarboxylate**, a plausible method can be derived from general and well-established cyclopropanation reactions. The Simmons-Smith reaction or a transition-metal-catalyzed cyclopropanation would be suitable approaches. Below is a representative protocol for a copper-catalyzed cyclopropanation.

Reaction: Copper-catalyzed reaction of ethyl diazoacetate with 1-butene.

Materials:

- 1-Butene (gas or condensed liquid)
- Ethyl diazoacetate
- Copper(I) trifluoromethanesulfonate toluene complex (CuOTf·C₇H₈) or other suitable copper catalyst

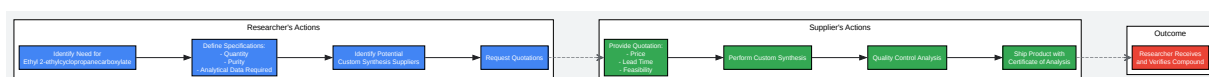
- Anhydrous dichloromethane (DCM) as solvent
- Standard laboratory glassware for inert atmosphere reactions
- Purification setup (e.g., fractional distillation or column chromatography)

Procedure:

- **Reaction Setup:** A dried three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, a condenser with a nitrogen inlet, and a means to introduce 1-butene (e.g., a gas dispersion tube or a cold finger condenser for liquid 1-butene) is assembled.
- **Catalyst and Solvent:** The flask is charged with the copper catalyst (e.g., 1-5 mol%) and anhydrous dichloromethane under a nitrogen atmosphere.
- **Introduction of Alkene:** 1-Butene is introduced into the reaction vessel. If using gaseous 1-butene, it can be bubbled through the solution. If using condensed liquid 1-butene, it is added to the cooled flask. An excess of the alkene is typically used.
- **Addition of Diazo Compound:** Ethyl diazoacetate, diluted in anhydrous DCM, is added dropwise from the dropping funnel to the stirred reaction mixture at a controlled temperature (e.g., room temperature or slightly below). The addition rate should be slow to control the exothermic reaction and the decomposition of the diazo compound.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the consumption of ethyl diazoacetate.
- **Work-up:** Upon completion, the reaction mixture is filtered to remove the catalyst. The filtrate is then washed with a saturated aqueous solution of sodium bicarbonate and brine. The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product, a mixture of cis- and trans-isomers of **Ethyl 2-ethylcyclopropanecarboxylate**, is purified by fractional distillation under reduced pressure or by column chromatography on silica gel.

Safety Precautions: Ethyl diazoacetate is toxic and potentially explosive; it should be handled with extreme care in a well-ventilated fume hood. Reactions should be conducted behind a safety shield.

Visualizations



[Click to download full resolution via product page](#)

Caption: A typical workflow for procuring a non-commercial chemical through custom synthesis.

```

digraph "Synthetic_Pathway" { graph [ bgcolor="#F1F3F4", fontname="Arial", fontsize=12 ];

node [ shape=box, style="filled", fontname="Arial", fontsize=10, penwidth=1.5 ];

subgraph "cluster_reactants" { label="Starting Materials"; bgcolor="#FFFFFF"; butene
[label="1-Butene", fillcolor="#FBBC05", fontcolor="#202124"]; eda [label="Ethyl Diazoacetate",
fillcolor="#FBBC05", fontcolor="#202124"]; }

subgraph "cluster_reaction" { label="Reaction Conditions"; bgcolor="#FFFFFF"; catalyst
[label="Copper Catalyst\n(e.g., CuOTf)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; solvent
[label="Anhydrous DCM", fillcolor="#4285F4", fontcolor="#FFFFFF"]; }

subgraph "cluster_product" { label="Product"; bgcolor="#FFFFFF"; product [label="Ethyl 2-ethylcyclopropanecarboxylate\n(cis/trans mixture)", fillcolor="#34A853",
fontcolor="#FFFFFF"]; }

butene -> catalyst [style=invis]; eda -> catalyst [style=invis]; catalyst -> product
[label="Cyclopropanation", fontcolor="#202124", color="#EA4335"]; solvent -> catalyst
[style=invis]; }
  
```

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Custom Synthesis [otavachemicals.com]
- 2. Contract Synthesis companies from Germany ⇒ chemeuropa.com [chemeuropa.com]
- 3. enamine.de [enamine.de]
- 4. Synthesis companies from around the world ⇒ chemeuropa.com [chemeuropa.com]
- 5. Ethyl cyclopropanecarboxylate | C₆H₁₀O₂ | CID 78351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethyl cyclopropanecarboxylate, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. Ethyl Cyclopropanecarboxylate 4606-07-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-ethylcyclopropanecarboxylate: Commercial Availability and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044356#commercial-availability-and-suppliers-of-ethyl-2-ethylcyclopropanecarboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com